

Molecular formula and weight of Bicyclohexyl

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Compound of Interest

Compound Name: **Bicyclohexyl**
Cat. No.: **B1666981**

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Core Technical Data: Bicyclohexyl

This guide provides the fundamental molecular properties of **Bicyclohexyl**, a key organic compound utilized in various research and development applications. The data presented herein is intended for researchers, scientists, and professionals in drug development.

Molecular Identity and Weight

Bicyclohexyl, also known as dicyclohexyl, is an organic compound with the chemical formula C12H22.^{[1][2][3]} Its structure consists of two cyclohexane rings joined by a single carbon-carbon bond.^{[2][3]} The molecular weight of **bicyclohexyl** is approximately 166.30 g/mol .^{[1][4][5]}

The table below summarizes the core molecular data for **Bicyclohexyl**.

Parameter	Value	Reference
Molecular Formula	C12H22	[1] [3] [6]
Molecular Weight	166.303 g/mol	[2] [6]
Alternate Formula	C6H11C6H11	[4]
CAS Registry Number	92-51-3	[1] [6]

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References

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